

Application of Pinonic Acid in Studies of Cloud Condensation Nuclei (CCN) Activity

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Compound of Interest

Compound Name: Pinonic acid

Cat. No.: B1593954

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Pinonic acid, a key oxidation product of α -pinene, is a significant contributor to the formation of secondary organic aerosols (SOA) in the atmosphere. Understanding the cloud condensation nuclei (CCN) activity of **pinonic acid** and related aerosols is crucial for accurately modeling aerosol-cloud interactions and their impact on climate. **Pinonic acid's** surface-active properties and hygroscopicity influence the ability of aerosol particles to act as seeds for cloud droplet formation. This document provides an overview of the application of **pinonic acid** in CCN activity studies, including quantitative data on its physicochemical properties and detailed protocols for experimental investigation.

Physicochemical Properties and CCN Activity of Pinonic Acid

Pinonic acid's role in CCN activity is governed by its ability to lower the surface tension of aqueous solutions and its inherent hygroscopicity. These properties are quantified by the surface tension depression and the hygroscopicity parameter (κ), respectively.

Data Presentation

The following tables summarize key quantitative data for **pinonic acid** and α -pinene derived Secondary Organic Aerosol (SOA), which is a primary source of particulate **pinonic acid** in experimental and atmospheric studies.

Table 1: Physicochemical Properties of cis-**Pinonic Acid**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₃	General Knowledge
Molecular Weight	184.23 g/mol	General Knowledge
Solubility in Water	Limited	[1]

Table 2: Surface Tension of Aqueous cis-**Pinonic Acid** Solutions at 25°C

Mole Fraction of Pinonic Acid	Surface Tension (mN/m)
0.00000	72.0
0.00021	68.4
0.00042	64.9
0.00084	59.8
0.00125	56.4
0.00167	53.7
0.00208	51.8
Data sourced from Hyvärinen et al., 2006.[1]	

Table 3: Hygroscopicity Parameter (κ) and CCN Activation Diameter of α -Pinene Derived SOA

SOA Type	Supersaturation (%)	Activation Diameter (nm)	Hygroscopicity Parameter (κ)	Reference
α -pinene ozonolysis	0.3	120 - 140	0.11 - 0.14	[2]
α -pinene ozonolysis	1.0	48 \pm 8	0.14 - 0.23	[2]
α -pinene ozonolysis (SVOCs)	-	-	0.13 \pm 0.02	[3]
α -pinene ozonolysis (LVOCs)	-	-	0.09 \pm 0.02	[3]
α -pinene ozonolysis (ELVOCs)	-	-	0.06 \pm 0.02	[3]

Note: κ (kappa) is a single parameter representing the hygroscopicity of an aerosol particle. SVOCs, LVOCs, and ELVOCs refer to semi-volatile, low-volatility, and extremely low volatility organic compounds, respectively.

Experimental Protocols

This section provides detailed protocols for the generation of α -pinene derived SOA, a common surrogate for studying the effects of **pinonic acid**, and the subsequent measurement of its CCN activity.

Protocol 1: Generation of α -Pinene Secondary Organic Aerosol (SOA)

Objective: To produce SOA rich in **pinonic acid** from the ozonolysis of α -pinene in a controlled laboratory setting.

Materials:

- Environmental chamber (e.g., Teflon bag or stainless steel vessel)
- Ozone (O₃) generator
- α -pinene (liquid, high purity)
- Syringe pump
- Heated injector
- Purified air source (free of particles and organic vapors)
- OH scavenger (e.g., cyclohexane)
- Monitoring instrumentation: Ozone analyzer, Scanning Mobility Particle Sizer (SMPS)

Procedure:

- Chamber Preparation: Thoroughly clean the environmental chamber by flushing with purified air for several hours to remove any residual particles and volatile organic compounds.
- Humidification: Introduce water vapor into the chamber to achieve the desired relative humidity (typically 40-60%).
- Seed Aerosol Injection (Optional): For experiments requiring seeded growth, introduce a known concentration of neutral seed particles (e.g., ammonium sulfate) into the chamber.
- Precursor Injection: Inject a controlled amount of α -pinene into the chamber using a syringe pump connected to a heated injector to ensure complete vaporization. Typical initial concentrations range from 50 to 200 ppb.^[4]
- OH Scavenger Addition: Introduce an OH scavenger (e.g., cyclohexane) in excess to ensure that the oxidation of α -pinene is dominated by ozonolysis.
- Ozonolysis Initiation: Introduce a controlled concentration of ozone into the chamber to initiate the reaction. Typical ozone concentrations are in the range of 100-300 ppb.^[4]

- **Reaction and SOA Formation:** Allow the reaction to proceed for a designated period (typically 1-4 hours). Monitor the formation and growth of the SOA particles using an SMPS. The particle size distribution and number concentration will evolve as the reaction progresses.[4]
- **Sampling:** Once the SOA has formed and stabilized, it is ready for sampling for CCN activity measurements and chemical characterization.

Protocol 2: Measurement of CCN Activity

Objective: To determine the CCN activity of the generated SOA by measuring the critical supersaturation required for activation of particles of a given size.

Materials:

- Generated SOA from Protocol 1
- Differential Mobility Analyzer (DMA)
- Condensation Particle Counter (CPC)
- Cloud Condensation Nuclei Counter (CCNC)

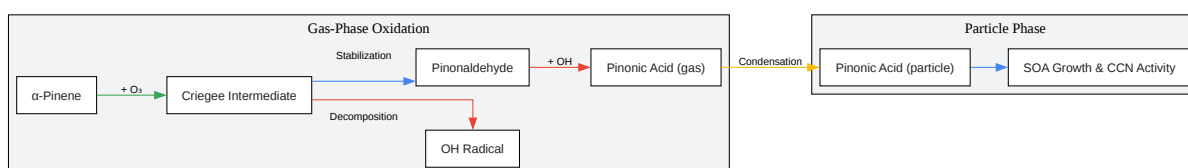
Procedure:

- **Aerosol Sampling:** Draw the generated SOA from the environmental chamber.
- **Size Selection:** Pass the aerosol through a DMA to select a monodisperse aerosol population of a specific electrical mobility diameter.
- **Particle Counting:** Split the monodisperse aerosol flow. Direct one stream to a CPC to measure the total number concentration of particles (N_{CN}) of the selected size.
- **CCN Counting:** Direct the second stream to a CCNC. The CCNC maintains a well-defined supersaturation (SS) in its growth chamber. Particles that activate as CCN at this supersaturation will grow into larger droplets and be counted (N_{CCN}).
- **Activation Curve Generation:** Systematically vary the supersaturation in the CCNC for a fixed particle size, or vary the particle size selected by the DMA for a fixed supersaturation.

- **Data Analysis:** For each particle size and supersaturation, calculate the activated fraction ($N_{\text{CCN}} / N_{\text{CN}}$). The critical supersaturation (S_c) for a given particle diameter (D_p) is typically defined as the supersaturation at which the activated fraction is 0.5.
- **Hygroscopicity Parameter (κ) Calculation:** Use the measured D_p and S_c to calculate the hygroscopicity parameter κ using the following simplified form of the Köhler equation: $\kappa = (4 * A^3) / (27 * D_p^3 * \ln^2(S_c))$ where $A = (4 * \sigma_{\text{sol}} * M_w) / (R * T * \rho_w)$, σ_{sol} is the surface tension of the solution droplet, M_w is the molar mass of water, R is the universal gas constant, T is the temperature, and ρ_w is the density of water. For dilute solutions, the surface tension of water can be used as an approximation.[5]

Visualizations

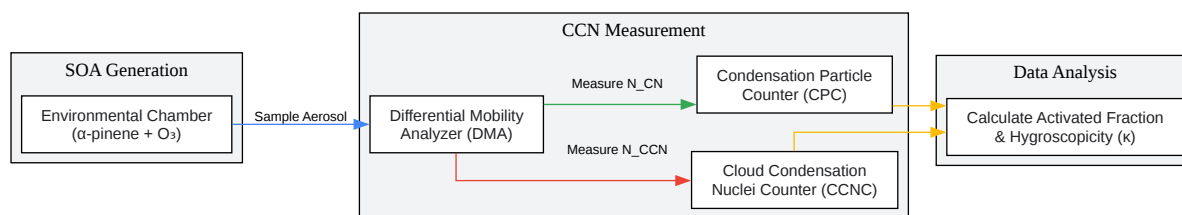
Formation of Pinonic Acid from α -Pinene Ozonolysis



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Caption: Formation pathway of **pinonic acid** from α -pinene ozonolysis.

Experimental Workflow for CCN Activity Measurement



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Caption: Workflow for measuring the CCN activity of generated SOA.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [aaqr.org](https://www.aaqr.org) [[aaqr.org](https://www.aaqr.org)]
- 4. Formation and evolution of molecular products in α-pinene secondary organic aerosol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [acp.copernicus.org](https://www.acp.copernicus.org) [[acp.copernicus.org](https://www.acp.copernicus.org)]
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